

Immunohistochemistry protocol using AD2765 target antibody

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: AD2765

Cat. No.: B605173

[Get Quote](#)

An antibody with the designation "**AD2765**" could not be specifically identified in the provided search results. It is possible that this is an internal or less common identifier. However, the principles of immunohistochemistry (IHC) are broadly applicable. This document will provide a comprehensive IHC protocol and application notes using the CD276 antibody as a representative example, as it was identified as a target for antibody-drug conjugates in non-small cell lung cancer in the search results.^[1] Researchers can adapt this protocol for their specific antibody of interest.

Application Notes for CD276 (B7-H3) Immunohistochemistry

Target Overview: CD276, also known as B7-H3, is a type I transmembrane protein that is a member of the B7 superfamily of immune checkpoint molecules. It is involved in the regulation of T-cell mediated immune responses. Overexpression of CD276 has been observed in various cancers, including non-small cell lung cancer, making it a promising target for cancer therapy.^[1]

Principle of the Method: Immunohistochemistry (IHC) allows for the visualization of the CD276 protein within the context of tissue architecture. This technique involves the use of a primary antibody that specifically binds to the CD276 antigen in formalin-fixed, paraffin-embedded (FFPE) tissue sections. A secondary antibody conjugated to an enzyme reacts with a chromogen to produce a colored precipitate at the site of the antigen, which can then be visualized under a microscope.^[2]

Detailed Immunohistochemistry Protocol for CD276

This protocol is intended for the detection of human CD276 in FFPE tissue sections.

1. Reagents and Materials

Reagent	Supplier	Catalog Number
Primary Antibody (e.g., anti-CD276)	(Specify Supplier)	(Specify Catalog #)
HRP-conjugated Secondary Antibody	(Specify Supplier)	(Specify Catalog #)
DAB Chromogen Kit	(Specify Supplier)	(Specify Catalog #)
Hematoxylin Counterstain	(Specify Supplier)	(Specify Catalog #)
Antigen Retrieval Buffer (Citrate, pH 6.0)	(Specify Supplier)	(Specify Catalog #)
Wash Buffer (e.g., PBS-T)	(Specify Supplier)	(Specify Catalog #)
Blocking Buffer (e.g., 5% BSA in PBS)	(Specify Supplier)	(Specify Catalog #)
Xylene	(Specify Supplier)	(Specify Catalog #)
Ethanol (100%, 95%, 70%)	(Specify Supplier)	(Specify Catalog #)
Deionized Water	N/A	N/A

2. Protocol

2.1 Deparaffinization and Rehydration

- Immerse slides in Xylene: 2 changes for 5 minutes each.
- Immerse in 100% Ethanol: 2 changes for 3 minutes each.[\[3\]](#)
- Immerse in 95% Ethanol: 1 minute.[\[3\]](#)

- Immerse in 70% Ethanol: 1 minute.
- Rinse in deionized water for 5 minutes.[3]

2.2 Antigen Retrieval

- Immerse slides in pre-heated Citrate Buffer (pH 6.0).
- Heat in a steamer or water bath at 95-100°C for 20-30 minutes.[3]
- Allow slides to cool in the buffer for 20-30 minutes at room temperature.[3]
- Rinse with deionized water.

2.3 Peroxidase Block

- Incubate slides in 3% hydrogen peroxide in methanol for 10-15 minutes to block endogenous peroxidase activity.[3][4]
- Rinse with wash buffer (PBS-T) 2 times for 5 minutes each.[3]

2.4 Blocking

- Incubate slides with blocking buffer (e.g., 5% BSA in PBS) for 1 hour at room temperature in a humidified chamber to prevent non-specific antibody binding.[3]

2.5 Primary Antibody Incubation

- Dilute the primary anti-CD276 antibody to the optimized working concentration in antibody diluent. (See table below for starting recommendations).
- Incubate slides with the diluted primary antibody overnight at 4°C in a humidified chamber.[5]

2.6 Secondary Antibody Incubation

- Wash slides with PBS-T 3 times for 5 minutes each.
- Incubate with a horseradish peroxidase (HRP)-conjugated secondary antibody for 30-60 minutes at room temperature.[3]

2.7 Detection

- Wash slides with PBS-T 3 times for 5 minutes each.
- Prepare the DAB chromogen solution according to the manufacturer's instructions.
- Incubate slides with the DAB solution until the desired stain intensity is reached (typically 1-10 minutes), monitoring under a microscope.
- Rinse with deionized water to stop the reaction.

2.8 Counterstaining

- Immerse slides in Hematoxylin for 30 seconds to 1 minute.[\[3\]](#)
- Rinse with deionized water.
- "Blue" the slides in a suitable bluing reagent or running tap water.
- Rinse with deionized water.

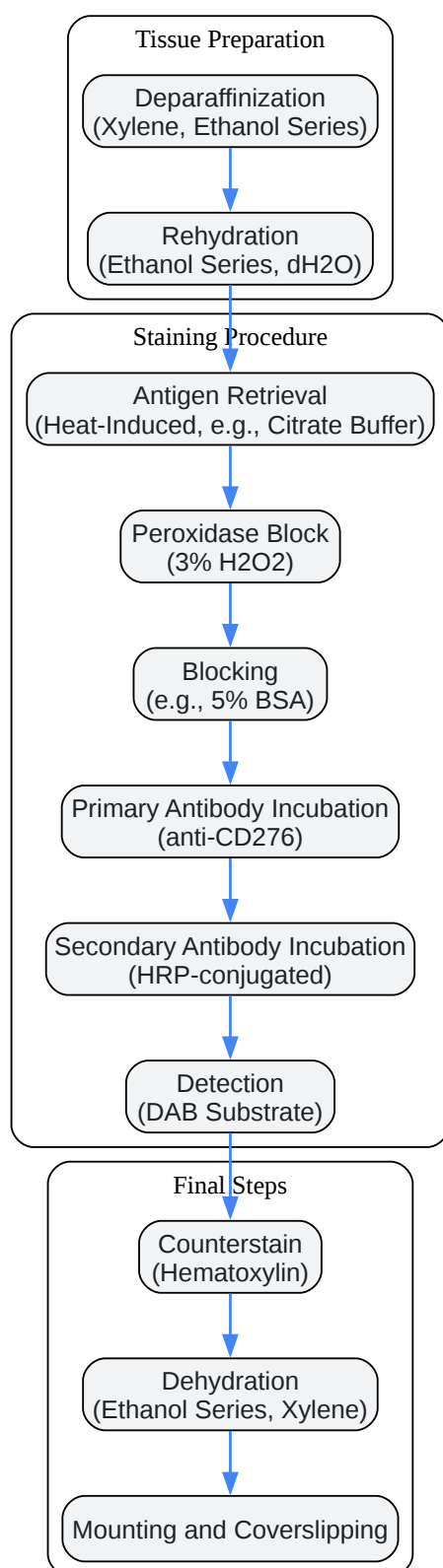
2.9 Dehydration and Mounting

- Dehydrate the slides through graded ethanol solutions (70%, 95%, 100%).
- Clear in xylene.
- Coverslip with a permanent mounting medium.

3. Data and Optimization

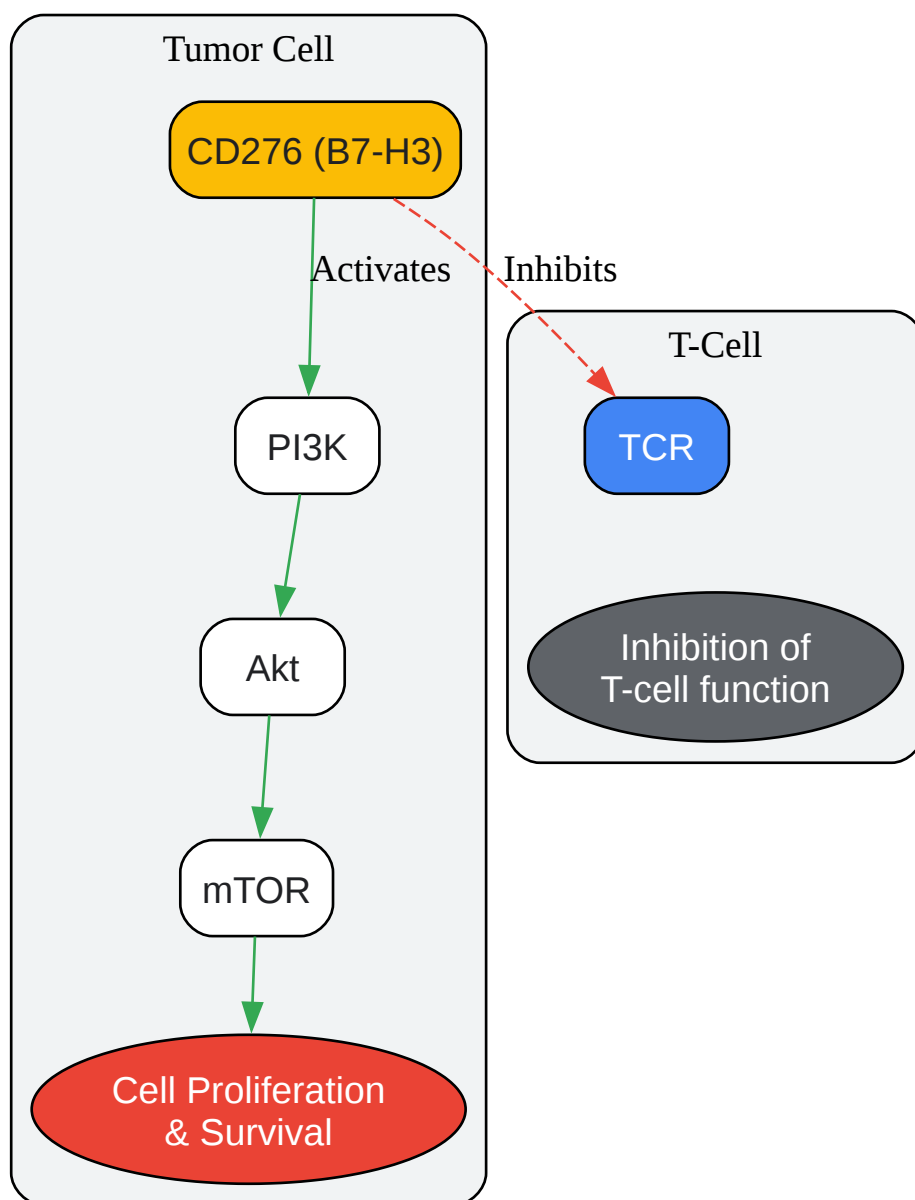
Parameter	Starting Recommendation	Optimized Range
Primary Antibody Dilution	1:100	1:50 - 1:500
Incubation Time	Overnight at 4°C	1-2 hours at RT or Overnight at 4°C
Antigen Retrieval	Citrate Buffer (pH 6.0)	Citrate (pH 6.0) or EDTA (pH 8.0)
Detection System	HRP-DAB	HRP-DAB or Alkaline Phosphatase

Visualizations



[Click to download full resolution via product page](#)

Caption: Immunohistochemistry (IHC) experimental workflow.



[Click to download full resolution via product page](#)

Caption: CD276 signaling pathway in cancer.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. mdpi.com [mdpi.com]
- 2. biocare.net [biocare.net]
- 3. lab.moffitt.org [lab.moffitt.org]
- 4. All-in-One Kit for Immunohistochemical Staining for Tissues with Antibodies | Thermo Fisher Scientific - SG [thermofisher.com]
- 5. resources.rndsystems.com [resources.rndsystems.com]
- To cite this document: BenchChem. [Immunohistochemistry protocol using AD2765 target antibody]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b605173#immunohistochemistry-protocol-using-ad2765-target-antibody]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com